

Physicochemical Properties of Pyriithiobac-Sodium: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyriithiobac*

Cat. No.: *B056207*

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This technical guide provides a comprehensive overview of the core physicochemical properties of **pyriithiobac**-sodium, a selective pre- and post-emergence herbicide. Intended for researchers, scientists, and professionals in drug development, this document details quantitative data, experimental methodologies for property determination, and the biochemical mechanism of action.

General and Chemical Properties

Pyriithiobac-sodium is a member of the pyrimidinylthiobenzoate class of herbicides. Its mode of action is the inhibition of the plant enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS). This inhibition disrupts the biosynthesis of essential branched-chain amino acids, leading to cessation of plant growth and eventual death. The technical-grade active ingredient typically appears as a white to off-white crystalline powder.

Identifier	Value	Source
Chemical Name	Sodium 2-chloro-6-((4,6-dimethoxy-2-pyrimidinyl)thio)benzoate	
CAS Number	123343-16-8	
Molecular Formula	C13H10ClN2NaO4S	
Molecular Weight	348.74 g/mol	
Synonyms	DPX-PE350, KIH-2031, Staple	

Physicochemical Data

The following tables summarize the key physicochemical properties of **pyrithiobac**-sodium. These parameters are critical for understanding its environmental fate, transport, and biological activity.

Table 2.1: Solubility and Partitioning Behavior

Property	Value	Temperature (°C)	pH	Conditions/Notes
Water Solubility	728,000 mg/L (728 g/L)	20	7	
705 g/L	25	7		
Solubility in Organic Solvents	Methanol: 270 g/L	20		
Acetone: 0.812 g/L	20			
Acetonitrile: 0.347 g/L	20			
Ethyl Acetate: 0.205 g/L	20			
Dichloromethane : 0.0084 g/L	20			
Toluene: 0.005 g/L	20			
Hexane: <0.010 g/L	20			
Octanol-Water Partition Coefficient (log KOW)	-0.84	20	7	
0.15	25	7		
Dissociation Constant (pKa)	2.34	25		

Table 2.2: Environmental Fate Properties

Property	Value	Temperature (°C)	Conditions/Notes
Vapor Pressure	3.60 x 10 ⁻¹¹ torr	25	
	4.80 x 10 ⁻⁶ mPa	20	
Henry's Law Constant	2.27 x 10 ⁻¹⁷ atm·m ³ /mol	25	
Soil Organic Carbon- Water Partitioning Coefficient (Koc)	17.2		Indicates high mobility in soil.
14.7 to 26.9	Weakly sorbed to soil.		
Hydrolysis Half-life (DT ₅₀)	Stable	At pH 5, 7, and 9.	
Aqueous Photolysis Half-life (DT ₅₀)	13 days	25	At pH 7.
11 days	25	At pH 5.	
15 days	25	At pH 9.	
Soil Photolysis Half- life (DT ₅₀)	31-55 days		
Aerobic Soil Metabolism Half-life (DT ₅₀)	40-160 days		
60 days	Laboratory study; degradation is primarily microbial.		

Experimental Protocols

The determination of the physicochemical properties of chemical substances like **pyrithiobac-sodium** is standardized through internationally accepted methods, such as the OECD Guidelines for the Testing of Chemicals. These protocols ensure data quality and comparability across different laboratories.

Water Solubility (OECD Guideline 105)

This guideline describes two primary methods for determining the water solubility of a substance.

- **Flask Method:** Suitable for substances with solubilities above 10^{-2} g/L, which applies to **pyrithiobac-sodium**.
 - An excess amount of the test substance is added to a flask containing purified water.
 - The flask is agitated at a constant, controlled temperature (e.g., 20°C) for a period sufficient to reach equilibrium (e.g., 24 hours).
 - To ensure equilibrium is reached, samples of the aqueous solution are taken at regular intervals (e.g., 1, 2, and 24 hours) and the concentration is measured. Equilibrium is confirmed when consecutive measurements are consistent.
 - After equilibration, the mixture is centrifuged or filtered to separate the undissolved substance from the saturated aqueous solution.
 - The concentration of the substance in the clear aqueous phase is then determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Column Elution Method:** Primarily used for substances with low solubility ($<10^{-2}$ g/L).

Partition Coefficient (n-octanol/water) (OECD Guideline 107 & 123)

The octanol-water partition coefficient (K_{ow} or P_{ow}) is a measure of a chemical's lipophilicity.

- **Shake Flask Method (OECD 107):** Suitable for log K_{ow} values between -2 and 4.
 - A solution of the test substance is prepared in either n-octanol or water (whichever is more soluble).
 - Predetermined volumes of n-octanol and water (pre-saturated with each other) are added to a vessel.

- A small volume of the stock solution of the test substance is added.
- The vessel is sealed and shaken at a constant temperature until equilibrium is achieved.
- The mixture is then centrifuged to ensure complete separation of the two phases.
- The concentration of the test substance in both the n-octanol and water phases is determined by an appropriate analytical technique.
- The K_{ow} is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the water phase.
- Slow-Stirring Method (OECD 123): Particularly useful for highly hydrophobic substances ($\log P_{ow} > 4$) to avoid the formation of microdroplets that can interfere with measurements.

Vapor Pressure (OECD Guideline 104)

This guideline details several methods for determining the vapor pressure of a substance.

Given the very low vapor pressure of **pyrithiobac**-sodium, a method suitable for low volatility compounds is required.

- Gas Saturation Method:
 - A stream of inert gas (e.g., nitrogen) is passed at a known flow rate through or over the surface of the test substance.
 - The substance must be held at a constant, accurately known temperature.
 - The gas becomes saturated with the vapor of the substance.
 - The amount of substance transported by the gas is determined by trapping it (e.g., on a sorbent material) and subsequently quantifying it via a sensitive analytical method like Gas Chromatography (GC) or HPLC.
 - The vapor pressure is calculated from the mass of the substance transported, the volume of gas used, and the molecular weight of the substance, assuming ideal gas behavior. The measurement is repeated at several temperatures to establish a vapor pressure curve.

Adsorption/Desorption (OECD Guideline 106)

This test determines the affinity of a chemical to adsorb to soil, providing the Koc value.

- Batch Equilibrium Method:
 - Adsorption Phase: A series of vessels are prepared, each containing a known mass of soil and a known volume of an aqueous solution of the test substance (often ^{14}C -labeled for ease of detection) at various concentrations. A 0.01 M CaCl_2 solution is typically used as the aqueous medium to mimic soil solution ionic strength.
 - The vessels are agitated (shaken) in the dark at a constant temperature for a period sufficient to reach equilibrium (determined in a preliminary kinetics test, often 24-48 hours).
 - After equilibration, the solid and liquid phases are separated by centrifugation.
 - The concentration of the test substance remaining in the aqueous phase is measured.
 - The amount of substance adsorbed to the soil is calculated by the difference between the initial and final aqueous concentrations (the indirect method).
 - Desorption Phase: After the adsorption equilibrium is reached and the supernatant is removed, a fresh solution (without the test substance) is added to the soil. The vessels are agitated again for the same equilibrium period, and the amount of substance that desorbs back into the solution is quantified.

Mechanism of Action and Biological Pathways

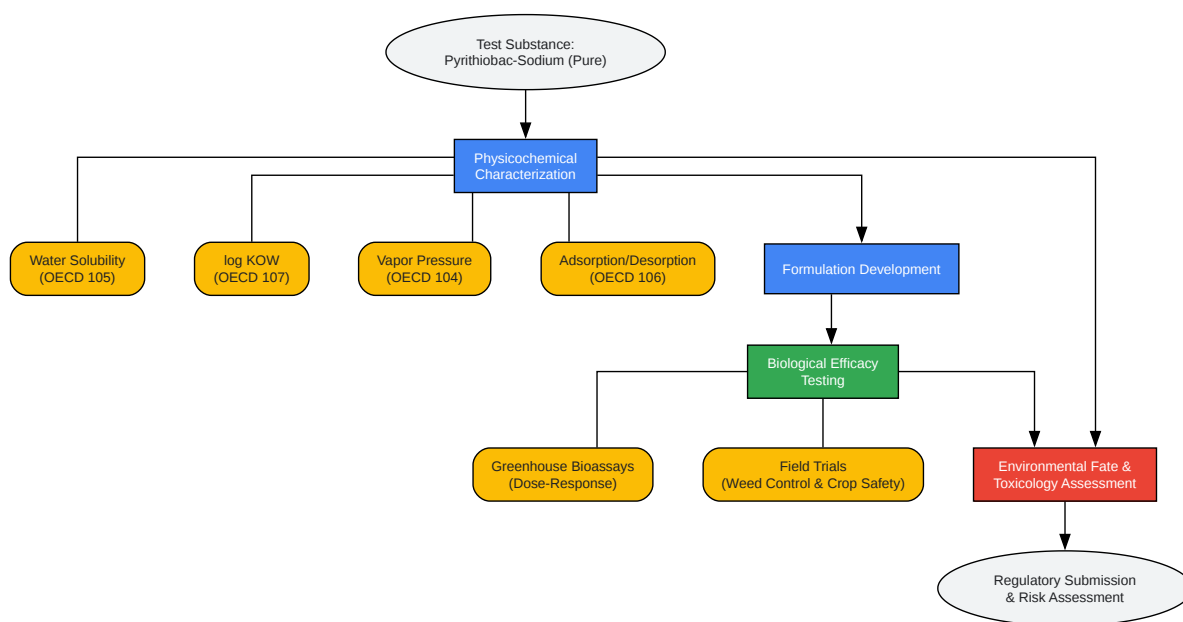
Pyriithiobac-sodium's herbicidal activity stems from its function as an inhibitor of Acetolactate Synthase (ALS). ALS is the first and rate-limiting enzyme in the biosynthetic pathway of the branched-chain amino acids (BCAAs): valine, leucine, and isoleucine. As these amino acids are essential for protein synthesis and cell division, their depletion leads to a rapid cessation of growth in susceptible plants.

Signaling Pathway: ALS Inhibition



The diagram above illustrates how **pyrithiobac**-sodium blocks the ALS enzyme, preventing the conversion of pyruvate and α -ketobutyrate into the precursors of valine, leucine, and isoleucine. This disruption halts protein synthesis and leads to the death of the plant.

Experimental Workflow: Herbicide Physicochemical & Efficacy Assessment



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Caption: General workflow for herbicide characterization and development.

This workflow outlines the logical progression from initial characterization of the pure active ingredient to formulation, efficacy testing, and environmental assessment, culminating in the data package required for regulatory evaluation.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com